

Formulation of Nootkatone as a Topical Insect Repellent: Application Notes and Protocols

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Compound of Interest

Compound Name: Nootkatone

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Introduction

Nootkatone, a naturally occurring sesquiterpene found in grapefruit peel and Alaska yellow cedar trees, has emerged as a promising active ingredient for topical insect repellents.[1][2][3][4] With a favorable safety profile and a pleasant citrus scent, **nootkatone** presents a viable alternative to synthetic repellents like DEET and picaridin.[1][5] This document provides detailed application notes and protocols for the formulation and efficacy testing of **nootkatone**-based topical insect repellents, intended to guide researchers and professionals in the development of novel pest control solutions. **Nootkatone** is recognized as a biopesticide and is non-toxic to humans, making it a safe option for personal protection.[5][6][7][8]

Mechanism of Action

Nootkatone exerts its repellent and insecticidal effects through a multi-faceted mechanism of action. It is known to activate the α -adrenergic type 1 octopamine receptor in arthropods, which leads to fatal spasms.[2][5] Additionally, recent studies have revealed that **nootkatone** potentiates γ -aminobutyric acid (GABA)-mediated signaling by modulating the GABA-gated chloride channel, disrupting synaptic transmission in insect sensory neurons.[9][10] This dual action as both a repellent and an insecticide contributes to its effectiveness against a broad spectrum of pests, including mosquitoes and ticks.[5][9] Its unique mode of action may also help in managing insects that have developed resistance to other insecticides.[4][6][11]

Data Presentation: Efficacy and Formulation Data

Table 1: Repellency Efficacy of Nootkatone Formulations against Aedes Mosquitoes

Nootkatone Concentration	Comparison Product	Target Species	Efficacy Finding	Reference
20%	7% DEET	Aedes aegypti	Comparable repellency rate	[1][12]
20%	5% Picaridin	Aedes aegypti	Comparable repellency rate	[1][12]
5%, 10%, 20%	Vehicle-only control	Aedes aegypti	Significant spatial repellency	[1]

Table 2: Insecticidal Activity of Nootkatone against Mosquitoes

Mosquito Species	Strain	LC50 (mg/bottle)	95% Confidence Interval	Reference
Aedes aegypti	New Orleans (Permethrin-Susceptible)	0.08	0.07-0.09	[12]
Aedes aegypti	Vergel (Permethrin-Resistant)	0.14	0.13-0.15	[12]
Aedes albopictus	ATM-NJ95 (Permethrin-Susceptible)	0.09	0.08-0.10	[12]
Aedes albopictus	Coatzacoalcos	0.08	0.07-0.09	[12]

Table 3: Formulation Examples for Topical Application

Formulation Type	Nootkatone Concentration	Carrier/Base	Additional Components	Target Pest	Reference
Spray	5-20%	Water, Ethanol/Witch Hazel	Emulsifier	Mosquitoes	[1] [13] [14]
Lotion/Cream	10-25%	Cosmetic base (e.g., lotion, cream)	-	General Insects	[15] [16]
Emulsifiable Concentrate	0.84%	Not specified	Emulsifiers	Ticks (I. scapularis)	[5]
Lignin-Encapsulated	0.56%	Lignin	-	Ticks (I. scapularis)	[5] [17]

Experimental Protocols

Protocol 1: Preparation of a Basic Nootkatone Topical Spray (10% Concentration)

Objective: To prepare a stable, ready-to-use topical insect repellent spray containing 10% **nootkatone**.

Materials:

- **Nootkatone** ($\geq 98\%$ purity)
- Ethanol (95%) or Witch Hazel
- Distilled Water
- Emulsifier (e.g., Polysorbate 20)
- Glass beaker
- Magnetic stirrer and stir bar

- Graduated cylinders
- Spray bottles (amber glass or PET plastic)

Procedure:

- In a glass beaker, dissolve 10g of **nootkatone** in 40ml of ethanol or witch hazel with continuous stirring using a magnetic stirrer until fully dissolved.
- In a separate beaker, add 1-2ml of an emulsifier to 48-49ml of distilled water and mix thoroughly. The emulsifier helps to create a stable oil-in-water emulsion.
- Slowly add the water-emulsifier mixture to the **nootkatone**-alcohol solution while continuously stirring.
- Continue stirring for 15-20 minutes to ensure a homogenous mixture.
- Transfer the final formulation into amber glass or PET plastic spray bottles for storage and use.
- Label the bottles with the formulation details, concentration, and date of preparation.

Note: The ratio of alcohol/witch hazel to water can be adjusted to modify drying time and skin feel. The concentration of the emulsifier may need to be optimized depending on the final desired stability of the formulation.

Protocol 2: "Arm-in-Cage" Efficacy Testing of Topical Repellents

Objective: To evaluate the Complete Protection Time (CPT) of a topical **nootkatone** formulation against host-seeking female mosquitoes in a laboratory setting. This protocol is based on established guidelines from the WHO and EPA.^{[18][19][20][21]}

Materials:

- Test formulation of **nootkatone** repellent
- Control substance (e.g., ethanol or the formulation vehicle without **nootkatone**)

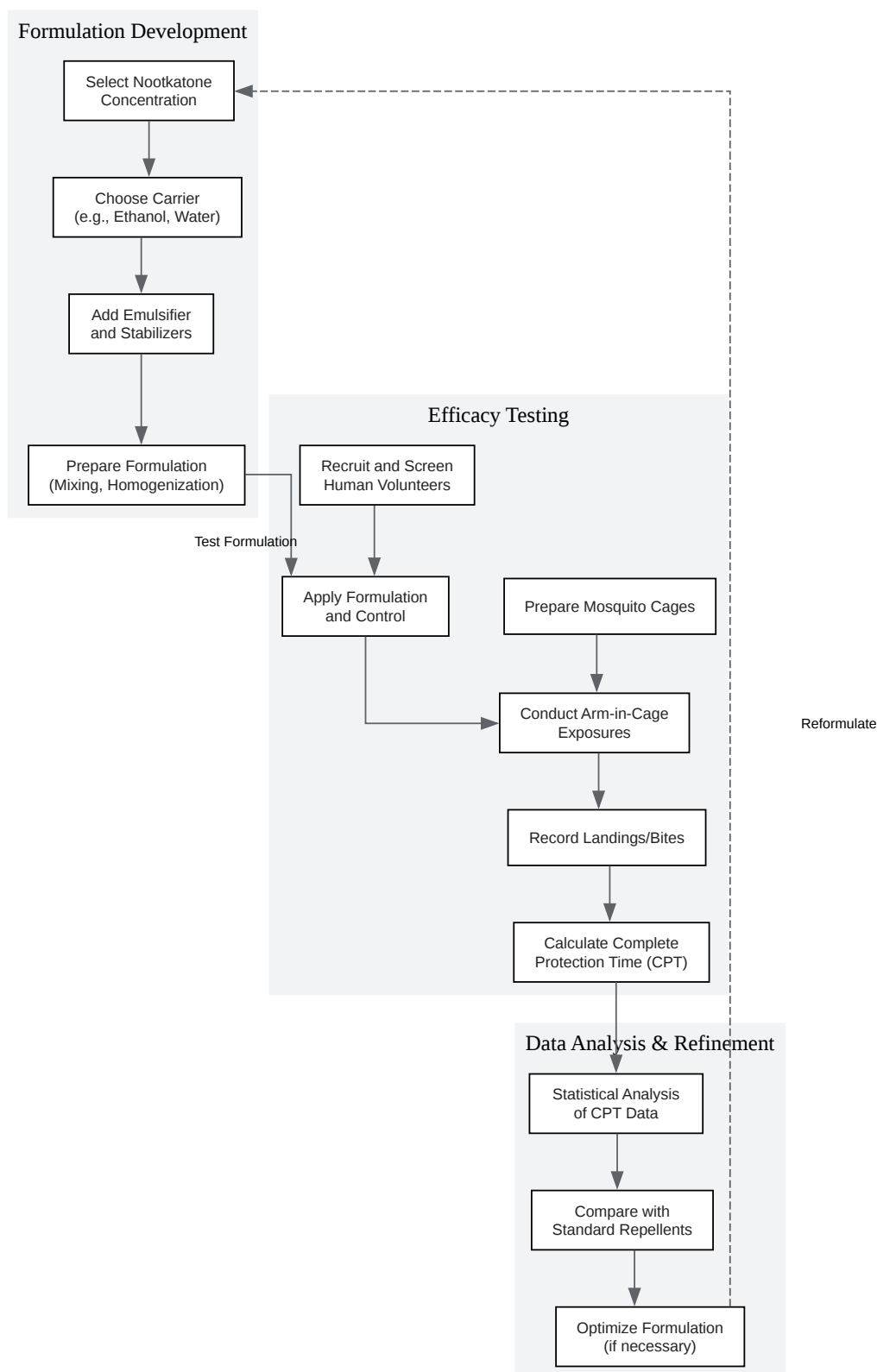
- Human volunteers (screened for any skin sensitivities)
- Cages (e.g., 40x40x40 cm) containing 200-250 host-seeking, non-blood-fed female mosquitoes (e.g., *Aedes aegypti*), 5-12 days old.[\[18\]](#)[\[22\]](#)
- Latex or nitrile gloves
- Timer
- Data recording sheets

Procedure:

- Volunteer Preparation: Volunteers should avoid using any scented products on the day of the test.[\[1\]](#) One forearm of the volunteer serves as the treated arm, while the other can be used as an untreated control or for testing a different formulation. The hands should be covered with gloves.
- Repellent Application: Apply a standardized amount of the **nootkatone** formulation evenly over the exposed skin of the forearm, from the wrist to the elbow. A typical application rate is 1.0 ml per 600 cm² of skin.
- Acclimation and Drying: Allow the repellent to dry on the arm for a specified period (e.g., 30-60 minutes) before the first exposure.[\[1\]](#)
- Exposure: The volunteer inserts the treated forearm into the cage of mosquitoes for a fixed duration (e.g., 3 minutes).
- Observation: During the exposure period, record the number of mosquito landings and/or bites. The primary endpoint is the "first confirmed bite," which is often defined as the first bite followed by a second bite within a specified time.[\[18\]](#)
- Repeat Exposures: Repeat the exposure process at regular intervals, typically every 30 minutes, until the repellent fails (i.e., a confirmed bite occurs).[\[18\]](#)[\[22\]](#)
- Data Analysis: The Complete Protection Time (CPT) is the time from the application of the repellent until the first confirmed bite.[\[22\]](#)[\[23\]](#) Calculate the mean CPT across multiple

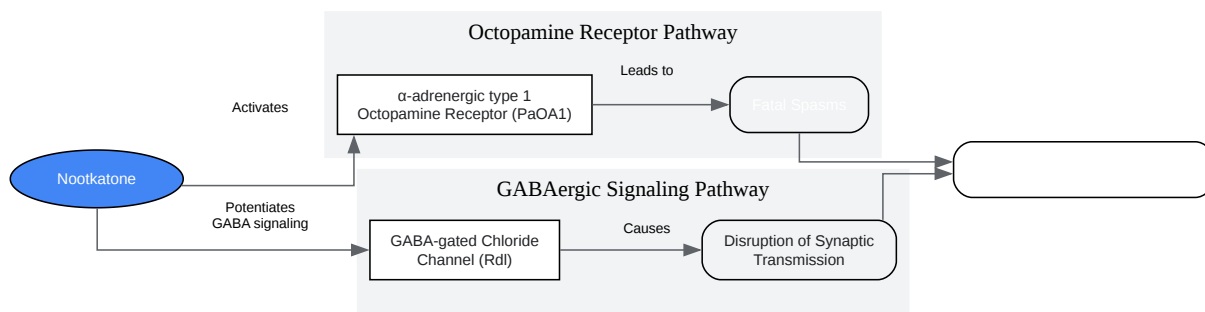
volunteers.

Visualizations



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Caption: Experimental workflow for formulation and testing of **nootkatone** repellents.

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Caption: Dual mechanism of action of **nootkatone** in insects.

Safety and Regulatory Considerations

Nootkatone is generally recognized as safe (GRAS) for use in food and fragrances.[1][24] For topical applications, **nootkatone** with a purity of over 98% has been shown to cause no skin sensitivity.[1][25] However, formulations with lower purity may lead to skin sensitization.[25] Acute toxicology studies have demonstrated that **nootkatone** has low toxicity via oral, dermal, and inhalation routes.[24] As with any new repellent formulation, it is crucial to conduct appropriate dermatological safety testing. The U.S. Environmental Protection Agency (EPA) has registered **nootkatone** as an active ingredient for use in insecticides and repellents, paving the way for the development of commercial products.[3][26] All new end-use products will require their own registration with the EPA.[6]

Conclusion

Nootkatone holds significant promise as a safe and effective active ingredient in topical insect repellents. Its natural origin, pleasant aroma, and dual-action mechanism make it an attractive

alternative to conventional synthetic repellents. The protocols and data presented here provide a foundation for researchers and developers to formulate and evaluate new **nootkatone**-based products to help combat the global threat of vector-borne diseases.

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